

Common side reactions with Morpholine-4-carboximidamide hydrobromide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name:	Morpholine-4-carboximidamide Hydrobromide
Cat. No.:	B128917

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Technical Support Center: Morpholine-4-carboximidamide Hydrobromide

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers and scientists using **Morpholine-4-carboximidamide hydrobromide** in their experiments. The information is compiled from publicly available data on the compound and related chemical classes.

Frequently Asked Questions (FAQs)

Q1: What is **Morpholine-4-carboximidamide hydrobromide** and what are its potential applications?

Morpholine-4-carboximidamide hydrobromide (CAS: 157415-17-3) is an organic compound containing both a morpholine and a guanidine moiety.^{[1][2][3]} Its chemical structure suggests potential for a range of biological activities. While specific research on this compound is limited, studies on its core components and related molecules suggest potential applications as an antimicrobial, antioxidant, or enzyme inhibitor.^[4] The morpholine group is often incorporated into drug candidates to improve their pharmacokinetic properties, such as solubility and metabolic stability.^{[5][6]} The guanidine group is a key functional group in many biologically active compounds and is known to interact with biological targets through hydrogen bonding and electrostatic interactions.^[7]

Q2: What are the basic physicochemical properties of **Morpholine-4-carboximidamide hydrobromide**?

While extensive experimental data for the hydrobromide salt is not readily available, the properties of the closely related hydrochloride salt and the hydrobromide salt can be summarized as follows:

Property	Value	Source
Molecular Formula	C ₅ H ₁₂ BrN ₃ O	[1] [2] [3] [8]
Molecular Weight	210.075 g/mol	[2]
Appearance	White to pale cream crystals or powder	[8]
Solubility (of hydrochloride salt)	42.3 mg/mL in water	
Storage	Store in a cool, dry, well-ventilated area away from oxidizing agents and moisture. The compound is noted to be hygroscopic.	[2]

Q3: What are the primary safety concerns when handling this compound?

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **Morpholine-4-carboximidamide hydrobromide** is classified as a substance that causes skin irritation and serious eye irritation.[\[1\]](#) Therefore, appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn at all times. Given that guanidine-based compounds can be toxic and irritating, it is crucial to handle this compound in a well-ventilated area.[\[9\]](#)

Troubleshooting Guides

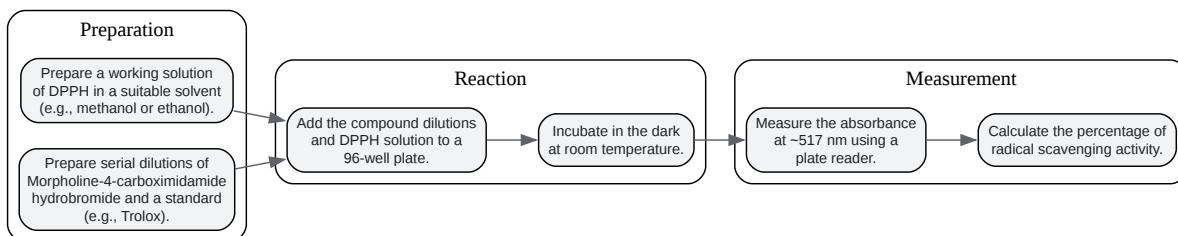
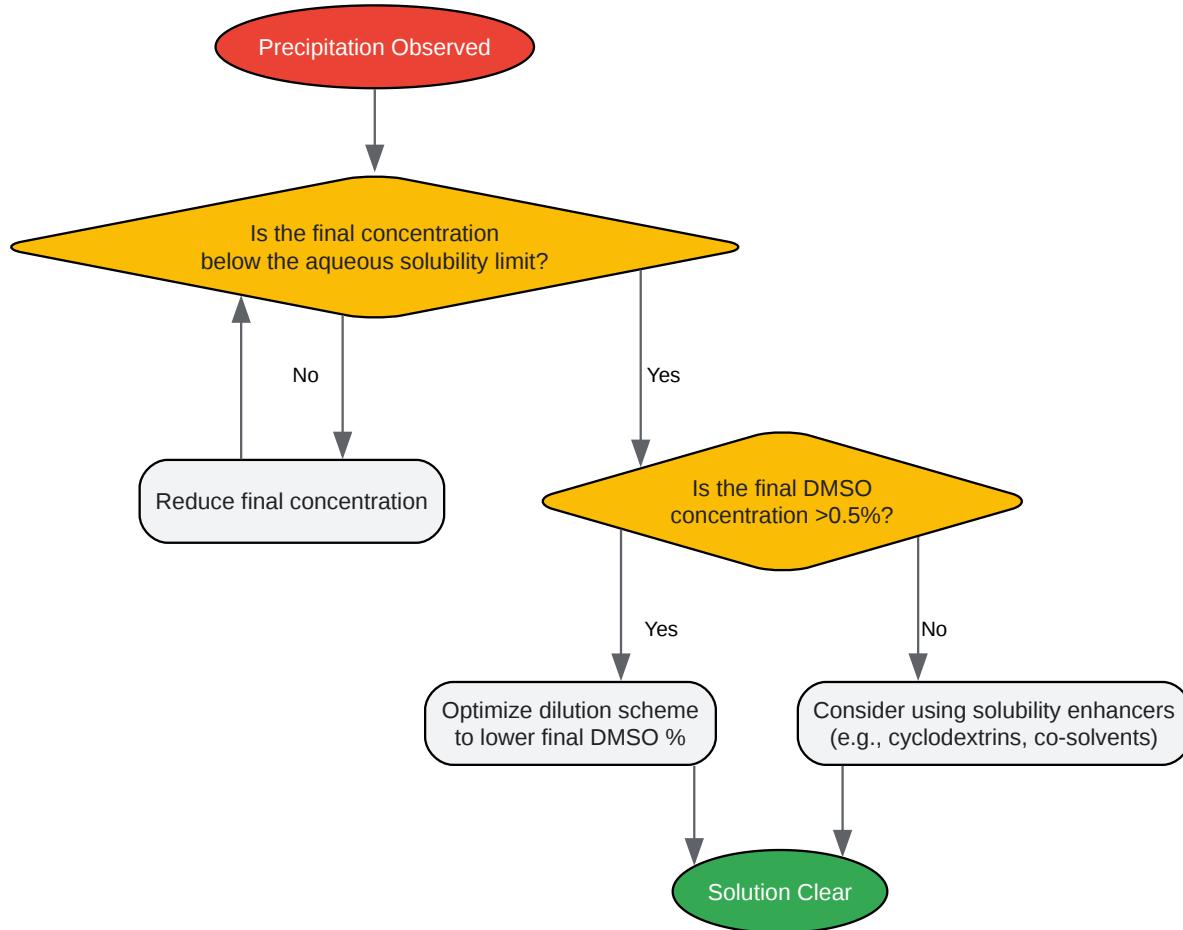
Issue 1: Compound Precipitation in Aqueous Buffers or Cell Culture Media

A common issue with morpholine derivatives is their limited solubility in aqueous solutions, which can lead to compound precipitation.[\[10\]](#) This can result in inaccurate compound concentrations and unreliable experimental results.

Symptoms:

- Visible precipitate or cloudiness upon dilution of a DMSO stock solution into aqueous buffer.
- Initially clear solution becomes cloudy over time during incubation.
- Inconsistent results between replicate wells or experiments.

Troubleshooting Workflow:

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- To cite this document: BenchChem. [Common side reactions with Morpholine-4-carboximidamide hydrobromide]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b128917#common-side-reactions-with-morpholine-4-carboximidamide-hydrobromide>

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